

A Technical Guide to the Solubility of C.I. Direct Green 26

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Compound of Interest

Compound Name: C.I. Direct green 26

Cat. No.: B1255405

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This document provides an in-depth technical overview of the solubility characteristics of **C.I. Direct Green 26** (CAS No. 6388-26-7), a trisazo-class dye.^[1] The information is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This guide compiles available quantitative data, outlines a general experimental protocol for solubility determination, and presents a logical workflow for assessing dye solubility.

Quantitative Solubility Data

The solubility of **C.I. Direct Green 26** has been reported in various sources. The dye is generally characterized as being soluble in water and insoluble in most organic solvents.^{[1][2]} A summary of the quantitative data is presented below.

| Solvent | Temperature | Solubility | pH | Source |
|----------------------------|---------------|------------------|---------------|--------|
| Water | 80-85 °C | 20 g/L | Not Specified | [1] |
| Water | 25 °C | ≥2 g/L | Not Specified | [3] |
| Water | 20 °C | 4.38 g/L | ~7.3 | [4][5] |
| Ethanol | Not Specified | Slightly Soluble | Not Specified | [3] |
| Organic Solvents (general) | Not Specified | Insoluble | Not Specified | [1][4] |
| Ether | Not Specified | Insoluble | Not Specified | [3] |
| Benzene | Not Specified | Insoluble | Not Specified | [3] |

Experimental Protocol for Solubility Determination

While specific experimental details for **C.I. Direct Green 26** are not extensively published, a generalized protocol for determining the solubility of a dye can be established based on standard laboratory methods.[6][7] The following protocol outlines a common approach.

Objective: To determine the solubility of a dye in a specific solvent at a given temperature.

Materials:

- Dye sample (e.g., **C.I. Direct Green 26**)
- Selected solvent(s) (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks and pipettes
- Temperature-controlled shaker or water bath
- Centrifuge
- Spectrophotometer (UV-Vis)

- Glass vials or tubes
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with appropriate pore size)

Methodology: Saturated Shake-Flask Method

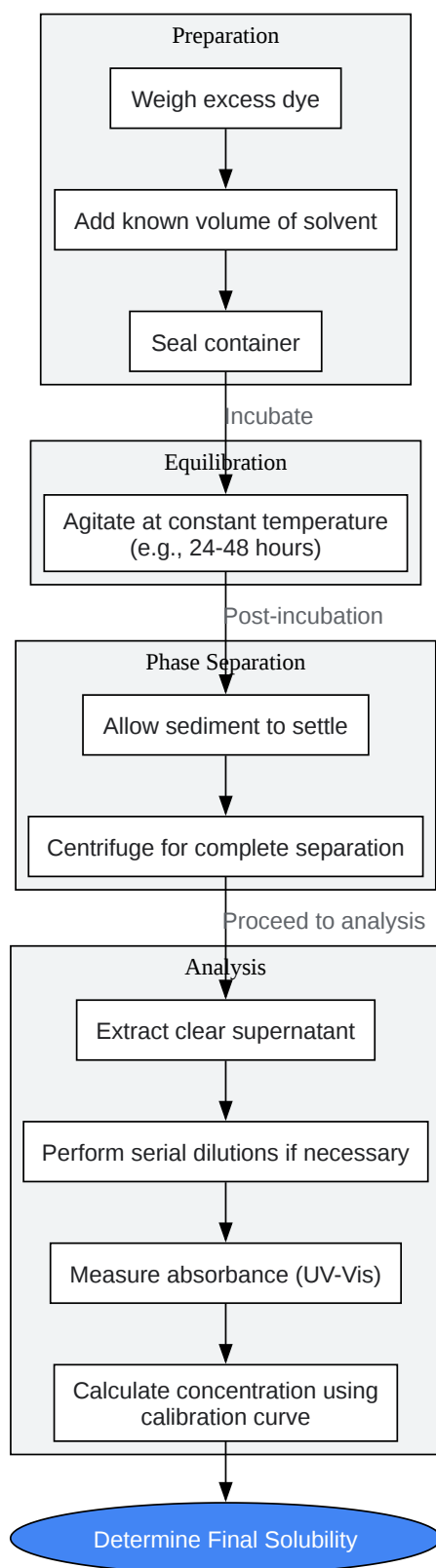
- Preparation of Supersaturated Solution:
 - Add an excess amount of the dye to a known volume of the solvent in a glass vial. This ensures that the solution will reach saturation.
 - Seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved dye.
- Phase Separation:
 - After equilibration, remove the vial and allow it to stand undisturbed at the constant temperature to let the excess solid settle.
 - To ensure complete separation of undissolved solids, centrifuge the sample at a high speed.
- Sample Extraction and Dilution:
 - Carefully extract a precise aliquot of the clear supernatant using a pipette. To avoid disturbing the sediment, it is crucial to draw the liquid from the upper portion of the solution.

- For highly colored solutions, perform a serial dilution with the same solvent to bring the concentration within the linear range of the spectrophotometer.
- Quantification:
 - Measure the absorbance of the diluted solution at the dye's maximum absorbance wavelength (λ_{max}) using a UV-Vis spectrophotometer.
 - Determine the concentration of the dye in the diluted sample using a pre-established calibration curve (prepared from standards of known concentrations).
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the dye in that solvent at the specified temperature.

Alternative Method: Solubility Titration A rapid method known as 'solubility titration' can also be employed.^[6] This technique involves adding the dye to the solvent in small, gradual increments.^[6] The extinction or light scattering of the solution is measured after each addition.^[6] A sharp change in the measured property indicates the point at which the solubility limit has been exceeded.^[6]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a dye.



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Caption: Workflow for Dye Solubility Determination.

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